

Application Notes and Protocols for (S,R,S)-AHPC-amido-C7-acid

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Compound of Interest

Compound Name: (S,R,S)-AHPC-amido-C7-acid

Cat. No.: B12406886

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(S,R,S)-AHPC-amido-C7-acid is a key building block in the development of Proteolysis Targeting Chimeras (PROTACs). It incorporates a high-affinity ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase and a C7 carboxylic acid linker, enabling the conjugation of a target protein ligand to create a heterobifunctional degrader molecule.^{[1][2][3]}

These application notes provide essential information on the solubility, storage, and general protocols for the use of **(S,R,S)-AHPC-amido-C7-acid** in the synthesis and evaluation of PROTACs.

Physicochemical and Solubility Data

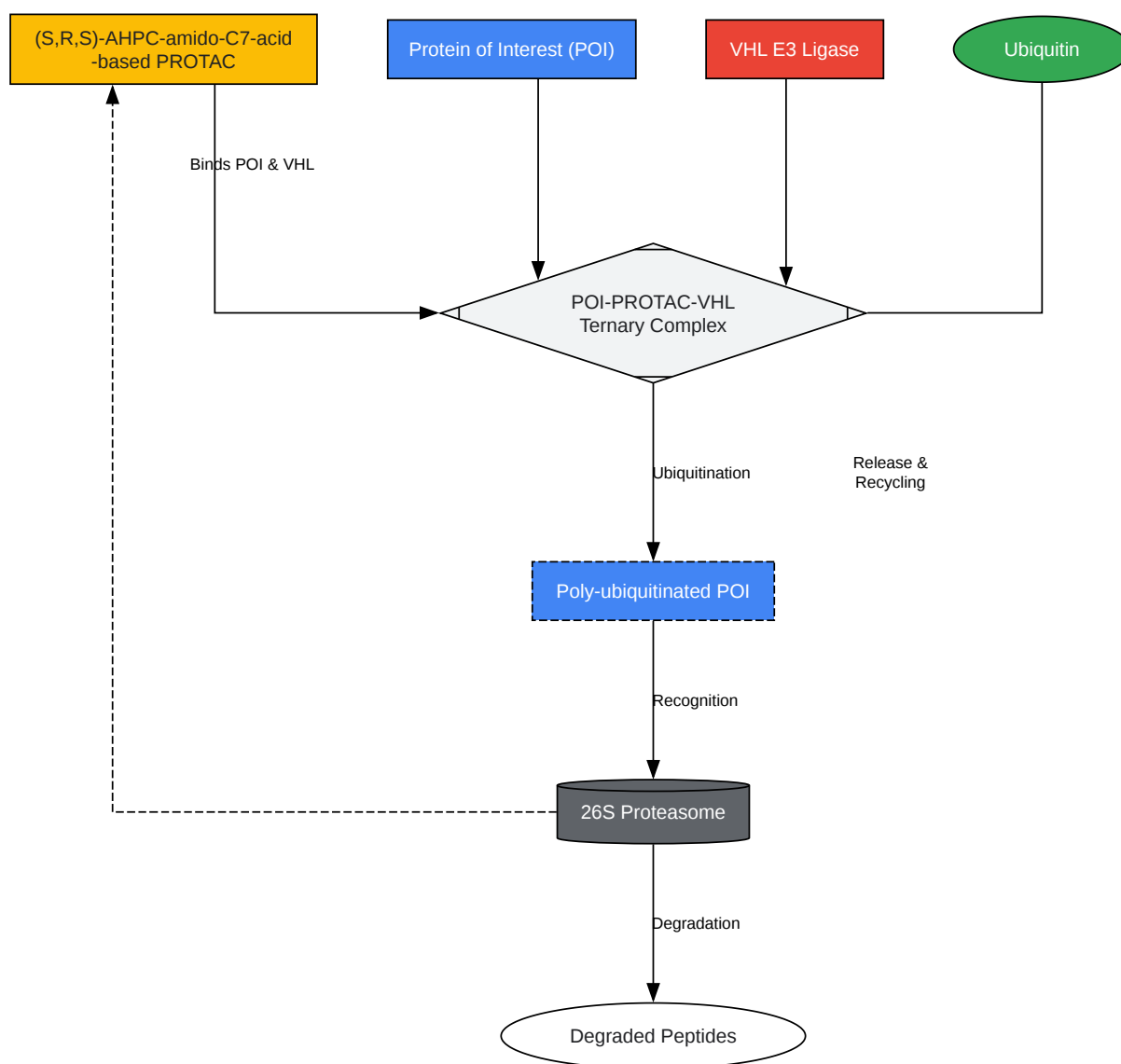
(S,R,S)-AHPC-amido-C7-acid is a white to off-white solid powder.^[4] Proper storage and handling are crucial to maintain its stability and activity.

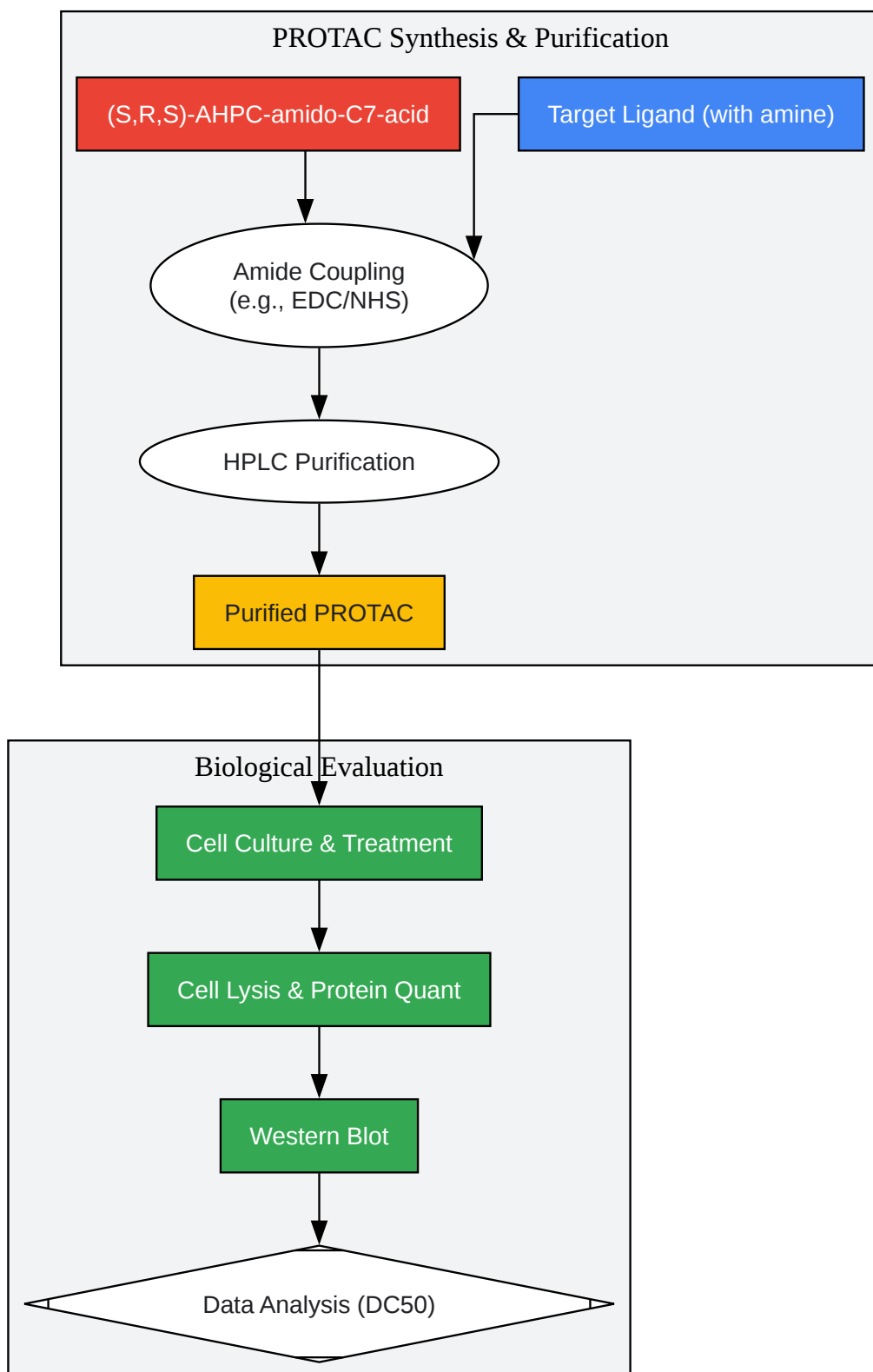
Parameter	Value	Source
Molecular Formula	C ₃₁ H ₄₄ N ₄ O ₆ S	[2]
Molecular Weight	600.77 g/mol	[2]
CAS Number	2172819-76-8	[2]
Solubility in DMSO	≥ 100 mg/mL (166.45 mM)	[1][2][4]
Storage (Solid)	-20°C for up to 3 years	[4]
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.	[1][2]

Note: The "≥" symbol indicates that the saturation of the compound in DMSO is not fully known but is at least 100 mg/mL.[1][2] It is recommended to use freshly opened, anhydrous DMSO for preparing stock solutions, as hygroscopic DMSO can negatively impact solubility.[1]

Signaling Pathway: PROTAC Mechanism of Action

PROTACs synthesized using **(S,R,S)-AHPC-amido-C7-acid** function by hijacking the body's natural ubiquitin-proteasome system (UPS) to induce the degradation of a specific target protein.[5] The (S,R,S)-AHPC moiety binds to the VHL E3 ligase, while the custom-conjugated ligand binds to the protein of interest (POI). This forms a ternary complex, bringing the E3 ligase in close proximity to the POI.[5] The E3 ligase then facilitates the transfer of ubiquitin molecules to the POI. The polyubiquitinated POI is subsequently recognized and degraded by the 26S proteasome.[6] The PROTAC molecule is then released and can act catalytically to degrade multiple POI molecules.[5]





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